

Application Notes and Protocols for Octopine Extraction from Tobacco Plants

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Compound of Interest

Compound Name: Octopine

Cat. No.: B030811

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Introduction

Octopine, a derivative of arginine and pyruvic acid, is an opine that is synthesized in plant cells, particularly tobacco, after transformation by *Agrobacterium tumefaciens*. The presence of **octopine** is a key indicator of successful T-DNA transfer from the bacterium to the plant genome, making its detection and quantification crucial for studies in plant pathology, genetic engineering, and for understanding the molecular mechanisms of crown gall disease. These application notes provide detailed protocols for the extraction, detection, and quantification of **octopine** from tobacco plant tissues.

Overview of the Process

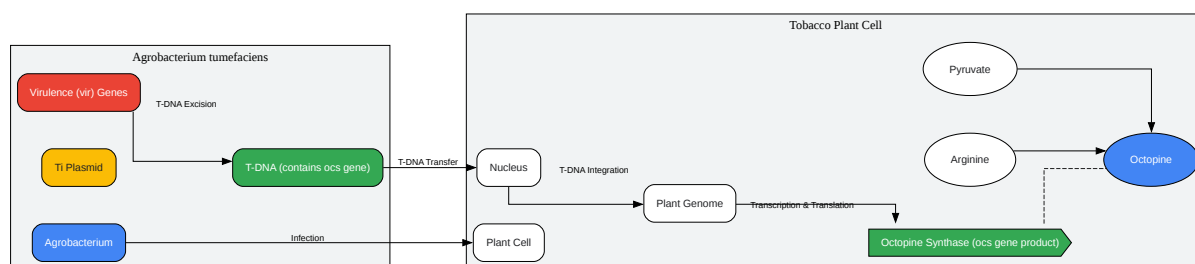
The extraction and analysis of **octopine** from tobacco plant material involves several key stages:

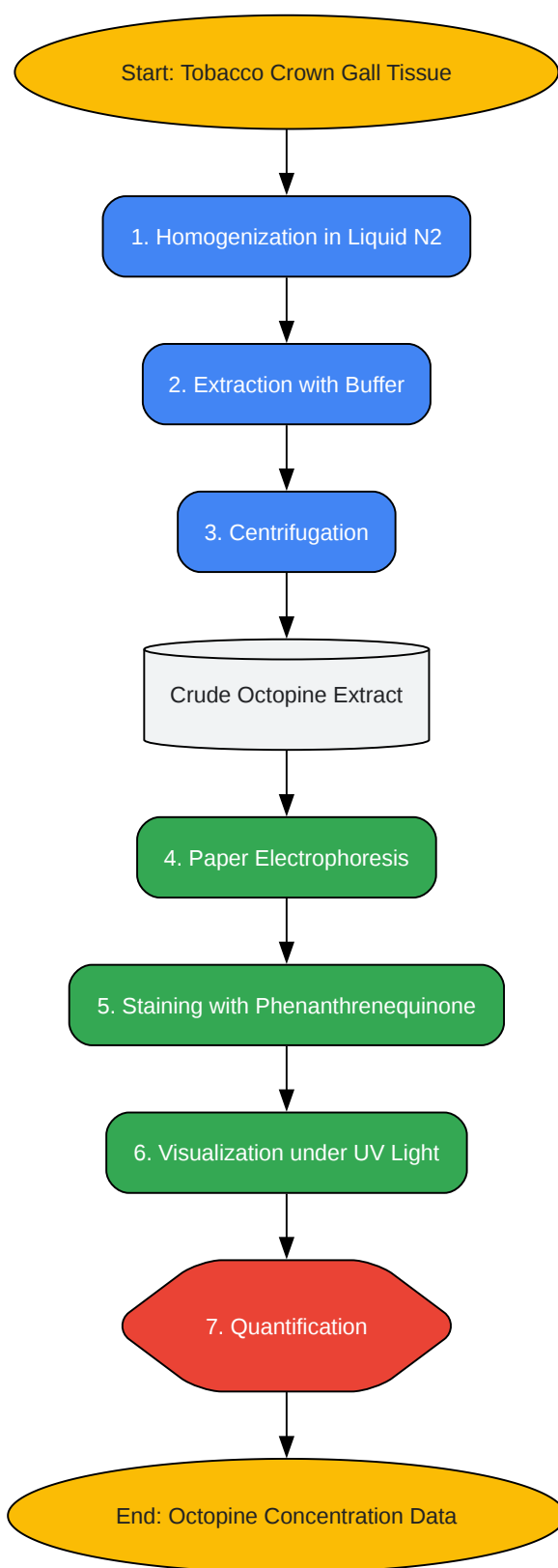
- **Sample Preparation:** Collection and homogenization of tobacco tissue, typically crown gall tumors, where **octopine** concentrations are highest.^{[1][2]}
- **Extraction:** Liberation of opines from the plant cells using an appropriate extraction buffer.
- **Purification:** Removal of interfering substances from the crude extract.

- Detection and Quantification: Analysis of the purified extract to identify and measure the amount of **octopine** present, commonly performed using paper electrophoresis followed by a colorimetric assay.[3]

Signaling Pathway of Octopine Synthesis in Tobacco

The synthesis of **octopine** in tobacco is a direct result of the genetic transformation of the plant cell by *Agrobacterium tumefaciens*. The process is initiated by the transfer of a specific segment of the bacterial Ti (tumor-inducing) plasmid, known as the T-DNA, into the plant cell's nucleus, where it integrates into the host genome.[4][5][6] The T-DNA carries the gene for **octopine** synthase (ocs), which catalyzes the reductive condensation of pyruvate and arginine to form **octopine**.





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